

Application Notes and Protocols for DM1-SMe in Pediatric Cancer Cell Lines

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Compound of Interest

Compound Name: DM1-SMe

Cat. No.: B607150

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DM1-SMe is a potent microtubule-targeting agent and the unconjugated form of the maytansinoid payload used in the antibody-drug conjugate (ADC) IMGN901 (Lorvotuzumab mertansine).[1] As a cytotoxic agent, **DM1-SMe** has been evaluated for its efficacy against various cancer types, including pediatric malignancies. These application notes provide a comprehensive overview of the use of **DM1-SMe** in pediatric cancer cell line research, including its mechanism of action, quantitative data on its activity, and detailed protocols for key experimental assays.

Mechanism of Action

DM1-SMe exerts its cytotoxic effects by disrupting the dynamics of microtubules, which are essential components of the cellular cytoskeleton involved in cell division.[2] The molecule binds to tubulin, the protein subunit of microtubules, at the vinca alkaloid binding site.[2] This binding inhibits microtubule polymerization, leading to a suppression of microtubule dynamics.[2] The disruption of the microtubule network causes cells to arrest in the G2/M phase of the cell cycle, ultimately inducing apoptosis (programmed cell death).[3][4]

Data Presentation: In Vitro Cytotoxicity of DM1-SMe

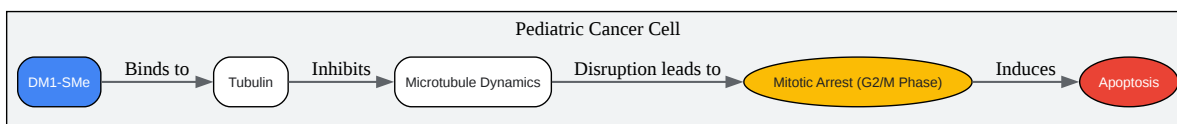
The following table summarizes the cytotoxic activity of **DM1-SMe** against various pediatric cancer cell line panels, as determined by the Pediatric Preclinical Testing Program (PPTP). The data is presented as the median relative IC50 (rIC50), which is the concentration of the drug that causes a 50% reduction in cell viability.

Pediatric Cancer Cell Line Panel	Median relative IC50 (rIC50) in nM	Reference
Acute Lymphoblastic Leukemia (ALL)	1.1	[1]
Neuroblastoma	84	[1]

Note: A lower IC50 value indicates greater potency. The data demonstrates that ALL cell lines are significantly more sensitive to **DM1-SMe** than neuroblastoma cell lines.

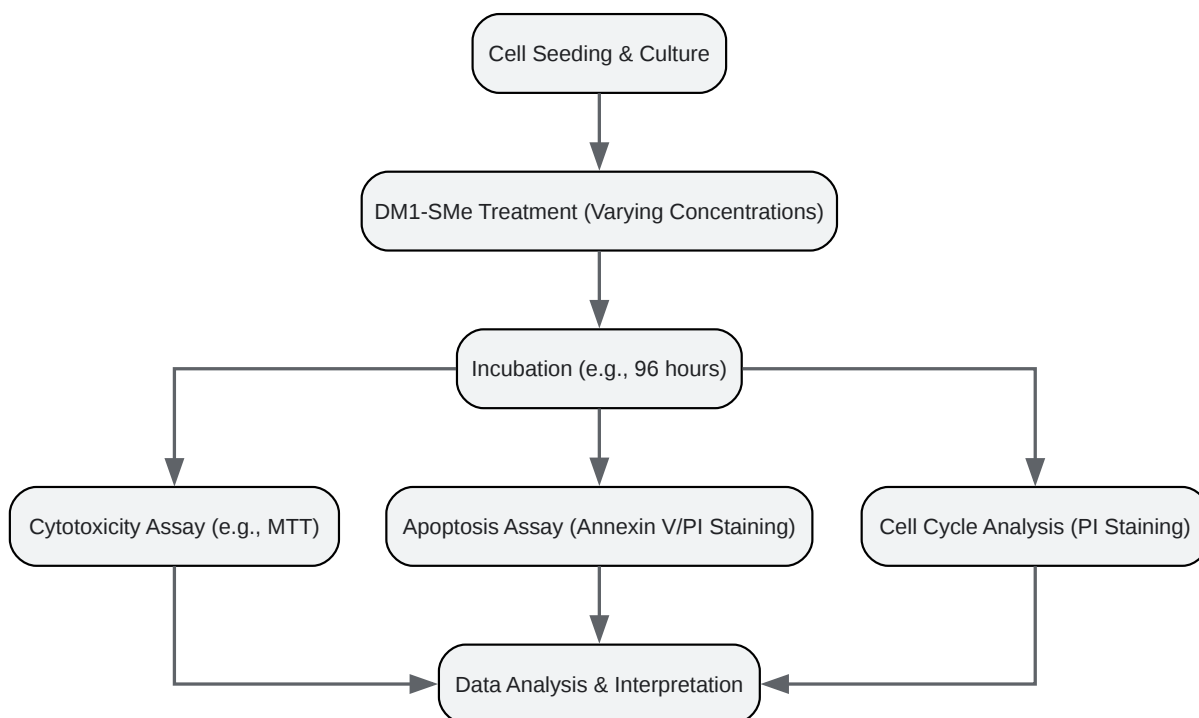
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the signaling pathway of **DM1-SMe** and a typical experimental workflow for its evaluation.



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Caption: Signaling pathway of **DM1-SMe** leading to apoptosis.



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References

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- 4. Conjugation of DM1 to anti-CD30 antibody has potential antitumor activity in CD30-positive hematological malignancies with lower systemic toxicity - PMC [pmc.ncbi.nlm.nih.gov]

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